

An In-depth Technical Guide on Cadmium Diethyldithiocarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cadmium diethyldithiocarbamate*

Cat. No.: B081976

[Get Quote](#)

This guide provides a detailed overview of the fundamental physicochemical properties of **cadmium diethyldithiocarbamate**, a compound of interest in various research and development sectors. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured and accessible format.

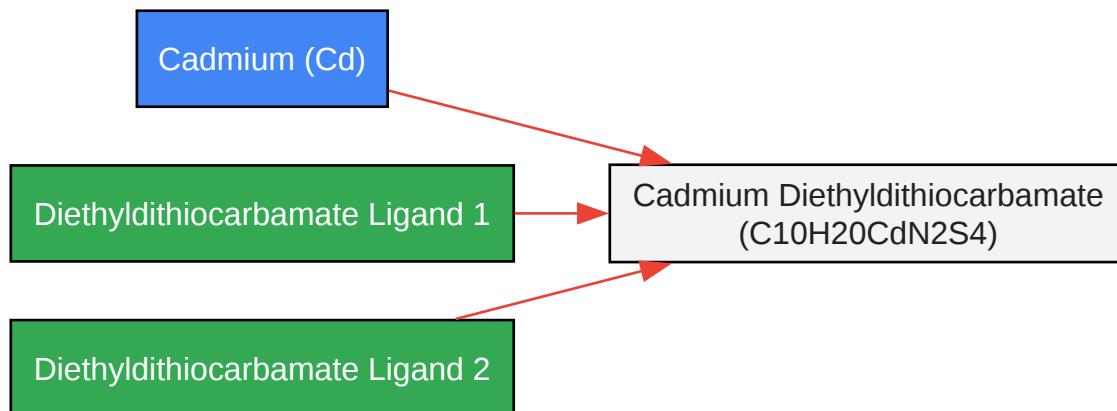
Physicochemical Properties

Cadmium diethyldithiocarbamate is an organometallic compound notable for its applications as a precursor in the synthesis of nanomaterials. A comprehensive summary of its core identifiers is presented below.

Property	Value
Molecular Formula	C10H20CdN2S4 ^{[1][2][3][4][5]}
Molecular Weight	408.95 g/mol (also cited as 409.0 g/mol and 408.956 g/mol) ^{[1][2]}
IUPAC Name	cadmium(2+);N,N-diethylcarbamodithioate ^{[1][5]}
CAS Number	14239-68-0 ^{[2][3]}
Appearance	White to cream-colored solid ^{[1][5]}

Molecular Structure and Composition

The molecular structure of **cadmium diethyldithiocarbamate** consists of a central cadmium ion coordinated with two diethyldithiocarbamate ligands. This structure is crucial for its role as a single-source precursor in materials science.



[Click to download full resolution via product page](#)

Diagram of the molecular components of **cadmium diethyldithiocarbamate**.

This guide is intended for informational purposes for a technical audience. For experimental use, please refer to a comprehensive Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Cadmium diethyldithiocarbamate [smolecule.com]
- 2. lookchem.com [lookchem.com]
- 3. China Cadmium Diethyl Dithiocarbamate 14239-68-0 [chinachemnet.com]
- 4. gelest.com [gelest.com]
- 5. Cadmium, bis(diethyldithiocarbamato)- | C10H20CdN2S4 | CID 5284357 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide on Cadmium Diethyldithiocarbamate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081976#cadmium-diethyldithiocarbamate-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com